

N-Nitroso-Desmethyl-Clarithromycin: A Technical Overview of its Emergence and Characterization

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-clarithromycin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products has become a significant focus of regulatory scrutiny and scientific investigation in recent years. These compounds are of concern due to their classification as probable human carcinogens. One such impurity is **N-nitroso-desmethyl-clarithromycin**, a nitrosamine drug substance-related impurity (NDSRI) associated with the widely used macrolide antibiotic, clarithromycin. This technical guide provides a comprehensive overview of the discovery, formation, and initial identification of **N-nitroso-desmethyl-clarithromycin**, intended for an audience of researchers, scientists, and drug development professionals.

Discovery and Initial Identification

While a specific seminal publication detailing the initial discovery of **N-nitroso-desmethyl-clarithromycin** is not readily available in the public domain, its identification is a direct

consequence of the broader regulatory investigations into nitrosamine impurities in pharmaceuticals that began in earnest in 2018. The understanding of its potential existence stems from established chemical principles: the presence of a secondary amine moiety in a known clarithromycin metabolite, N-desmethyl-clarithromycin, makes it a potential precursor for nitrosation.

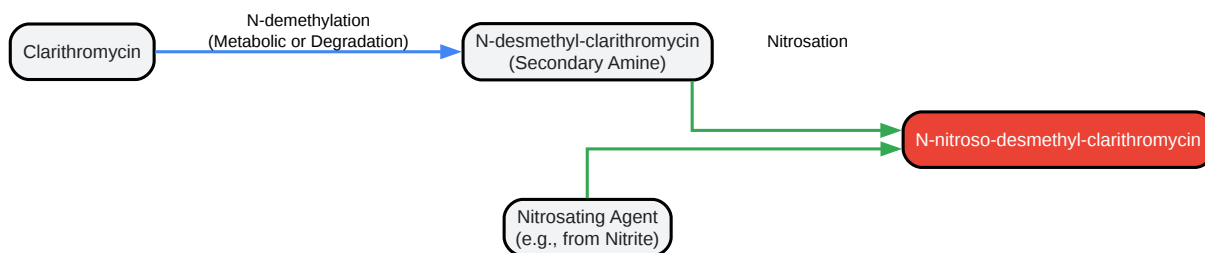
The identification of this specific nitrosamine is therefore a logical step in the risk assessment of clarithromycin's manufacturing process and stability. Regulatory bodies like the FDA and EMA have mandated that pharmaceutical manufacturers evaluate their products for the risk of nitrosamine formation, leading to the proactive identification and characterization of potential impurities like **N-nitroso-desmethyl-clarithromycin**.

Formation Pathway

N-nitroso-desmethyl-clarithromycin is not a metabolite of clarithromycin itself, but rather is formed from the reaction of its N-desmethylated metabolite with a nitrosating agent.^[1] The formation pathway can be understood as a two-step process:

- **Metabolic N-demethylation of Clarithromycin:** In vivo, clarithromycin is metabolized in the liver, primarily by the cytochrome P450 enzyme CYP3A4. One of the metabolic pathways is N-demethylation, which removes a methyl group from the dimethylamino group on the desosamine sugar, resulting in the formation of N-desmethyl-clarithromycin, a secondary amine.
- **Nitrosation of N-desmethyl-clarithromycin:** The secondary amine group in N-desmethyl-clarithromycin is susceptible to nitrosation. This chemical reaction can occur during the synthesis of the drug substance, in the finished drug product during its shelf life, or potentially in vivo, if nitrosating agents are present. Nitrosating agents are typically derived from nitrite salts (e.g., sodium nitrite) under acidic conditions.

The following diagram illustrates the logical relationship leading to the formation of **N-nitroso-desmethyl-clarithromycin**.



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Figure 1: Formation pathway of **N-nitroso-desmethyl-clarithromycin**.

Physicochemical and Spectroscopic Data

The characterization of **N-nitroso-desmethyl-clarithromycin** is crucial for its detection and quantification. The following tables summarize the available physicochemical and spectroscopic data.

Table 1: Physicochemical Properties of **N-nitroso-desmethyl-clarithromycin**

Property	Value	Source
Molecular Formula	C ₃₇ H ₆₆ N ₂ O ₁₄	[2]
Molecular Weight	762.9 g/mol	[3]
Appearance	White to Off-White Solid	Generic supplier data
Solubility	Soluble in DMSO, Methanol	Generic supplier data

Table 2: Spectroscopic Data for **N-nitroso-desmethyl-clarithromycin**

Data Type	Description	Source
Mass Spectrometry		
Exact Mass	762.45140478 Da	[3]
NMR Spectroscopy		
^1H and ^{13}C NMR	Data not publicly available in detail.	-

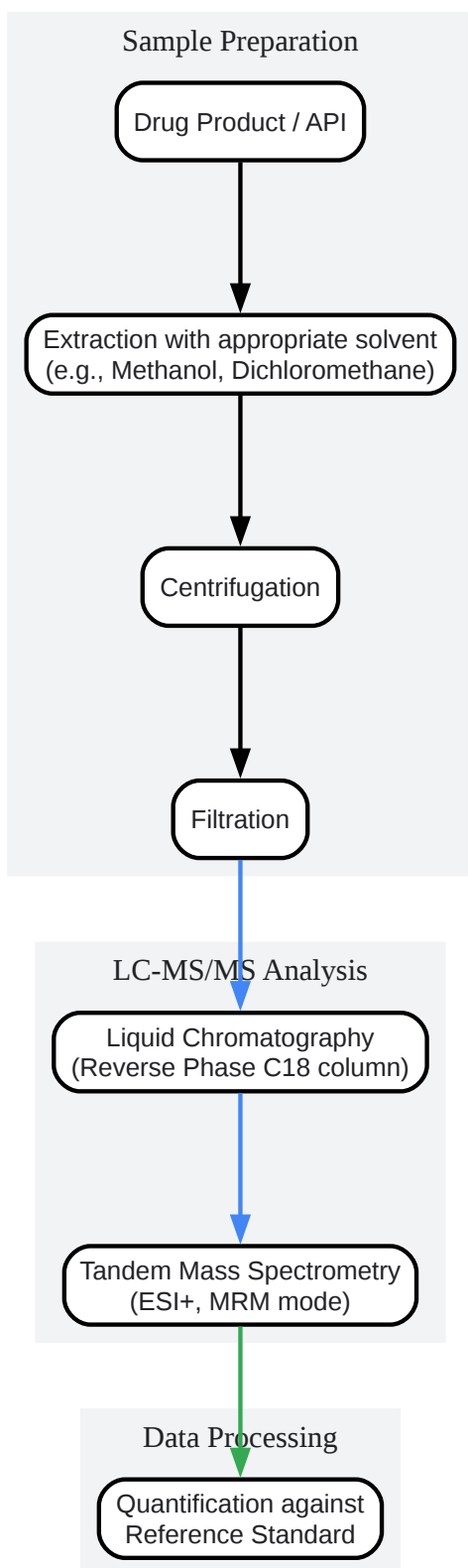
Note: Detailed NMR spectral data with peak assignments are not currently available in the public scientific literature. This information is typically generated by the manufacturers of the reference standard.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **N-nitroso-desmethyl-clarithromycin** are often proprietary. However, based on the general principles of nitrosamine analysis, a generalized workflow can be described.

General Analytical Workflow for Quantification by LC-MS/MS

The quantification of nitrosamine impurities at trace levels in pharmaceutical matrices is typically performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).



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Figure 2: General workflow for the analysis of nitrosamine impurities.

Methodology:

- Sample Preparation:
 - Weigh a precise amount of the clarithromycin drug substance or crushed tablets.
 - Extract the sample with a suitable organic solvent (e.g., methanol or dichloromethane).
 - Vortex or sonicate to ensure complete dissolution of the impurity.
 - Centrifuge the sample to pelletize any undissolved excipients.
 - Filter the supernatant through a 0.22 μm filter into an HPLC vial.
- LC-MS/MS Analysis:
 - Liquid Chromatography: Employ a reverse-phase HPLC or UHPLC system with a C18 column. The mobile phase typically consists of a gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid to improve ionization.
 - Mass Spectrometry: Utilize a tandem quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode. Detection and quantification are achieved using Multiple Reaction Monitoring (MRM), which provides high selectivity and sensitivity. Specific precursor and product ion transitions for **N-nitroso-desmethyl-clarithromycin** would need to be determined using a reference standard.

Synthetic Protocol

A detailed synthetic protocol for **N-nitroso-desmethyl-clarithromycin** is not publicly available. However, a general approach would involve the reaction of N-desmethyl-clarithromycin with a nitrosating agent.

General Steps:

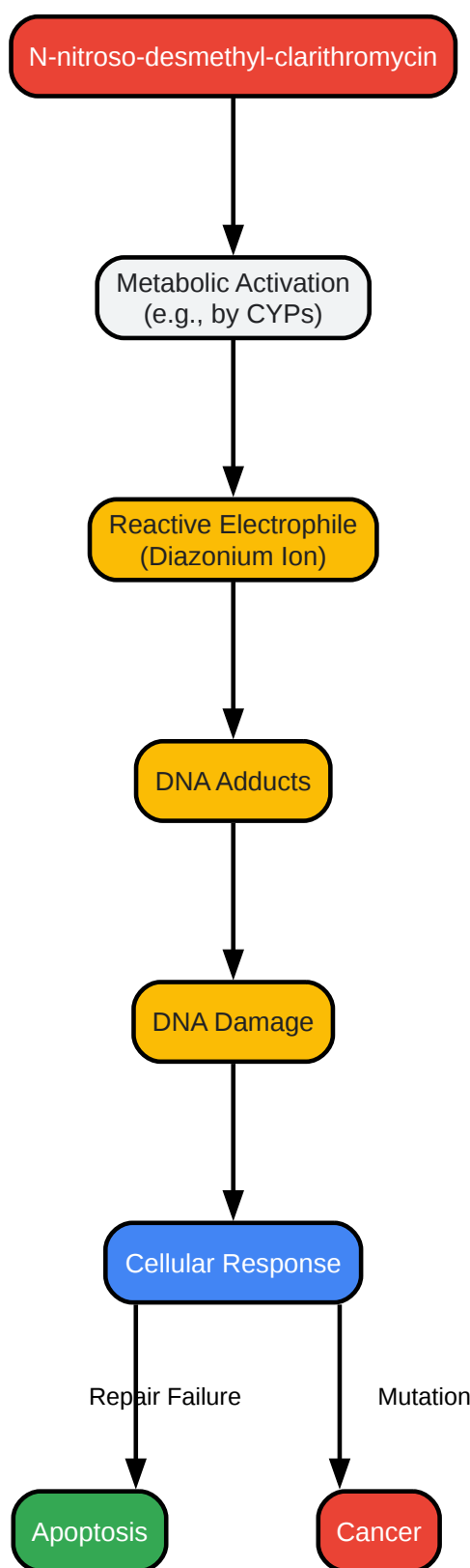
- Dissolve N-desmethyl-clarithromycin in a suitable solvent.
- Acidify the solution.

- Add a nitrosating agent, such as sodium nitrite, dropwise at a controlled temperature (typically low to prevent side reactions).
- Monitor the reaction by an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, quench the reaction and perform a work-up to isolate the crude product.
- Purify the **N-nitroso-desmethyl-clarithromycin** using chromatographic techniques (e.g., column chromatography or preparative HPLC).

Toxicological Significance and Signaling Pathways

Nitrosamines as a class are considered potent genotoxic carcinogens.^[4] Their carcinogenicity is generally believed to be initiated by metabolic activation by cytochrome P450 enzymes, leading to the formation of unstable α -hydroxy nitrosamines. These intermediates can decompose to form electrophilic diazonium ions, which can then alkylate DNA. This DNA damage, if not repaired, can lead to mutations and the initiation of cancer.

While specific studies on the toxicological pathways of **N-nitroso-desmethyl-clarithromycin** are not available, the general mechanism of nitrosamine-induced genotoxicity is expected to apply. This would involve the activation of DNA damage response pathways.



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Figure 3: Generalized toxicological pathway of nitrosamines.

Conclusion

N-nitroso-desmethyl-clarithromycin is a relevant nitrosamine impurity for the antibiotic clarithromycin. Its formation is mechanistically understood, arising from the N-desmethyl metabolite. While detailed public data on its initial discovery and specific, validated analytical and synthetic protocols are scarce, general methodologies for its detection and synthesis can be applied. The primary concern with this and other nitrosamine impurities is their potential for genotoxicity. Continuous vigilance, robust analytical monitoring, and control of manufacturing processes are essential to ensure the safety and quality of clarithromycin-containing medicines. Further research into the specific toxicological profile of **N-nitroso-desmethyl-clarithromycin** would be beneficial for a more precise risk assessment.

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